

Essential Safety and Logistical Information for Handling cGAMP Disodium Salt

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Compound of Interest

Compound Name: cGAMP disodium

Cat. No.: B15286694

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of laboratory reagents is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal of cGAMP (cyclic GMP-AMP) disodium salt, a key second messenger in the STING (Stimulator of Interferon Genes) signaling pathway.

Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate that **cGAMP disodium** salt is not classified as a hazardous substance, others suggest it has not been fully tested and may cause irritation.^{[1][2]} Therefore, it is prudent to adhere to standard laboratory safety precautions. The following PPE is recommended to minimize exposure and ensure personal safety:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact.^[2] Gloves must be inspected for integrity before use.^[2]
- **Eye Protection:** Safety glasses or goggles should be worn to protect against accidental splashes of solutions containing **cGAMP disodium** salt.^[2]
- **Lab Coat:** A standard laboratory coat should be worn to protect skin and clothing.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **cGAMP disodium** salt and ensuring experimental reproducibility.

Receiving and Storage:

- **cGAMP disodium** salt is typically shipped at ambient temperatures as a lyophilized powder.
- Upon receipt, it should be stored at -20°C for long-term stability.[\[3\]](#)

Preparation of Stock Solutions:

cGAMP disodium salt is a lyophilized powder and requires reconstitution before use.[\[3\]](#) The choice of solvent may depend on the specific experimental requirements.

- Reconstitution in DMSO: For a 5 mM stock solution, reconstitute 500 µg of **cGAMP disodium** salt powder in 139 µl of DMSO.[\[3\]](#)
- Reconstitution in Water: **cGAMP disodium** salt is also soluble in water.[\[2\]](#)

Step-by-Step Reconstitution Protocol:

- Allow the vial of lyophilized **cGAMP disodium** salt and the desired solvent (DMSO or water) to equilibrate to room temperature.
- Briefly centrifuge the vial to ensure the powder is collected at the bottom.
- Carefully add the calculated volume of solvent to the vial to achieve the desired stock concentration.
- Gently agitate the vial until the powder is completely dissolved. Avoid vigorous vortexing to prevent foaming.
- Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles.[\[3\]](#)
- Store the stock solution at -20°C. Once in solution, it is recommended to use it within one month to prevent loss of potency.[\[3\]](#)

Disposal Plan

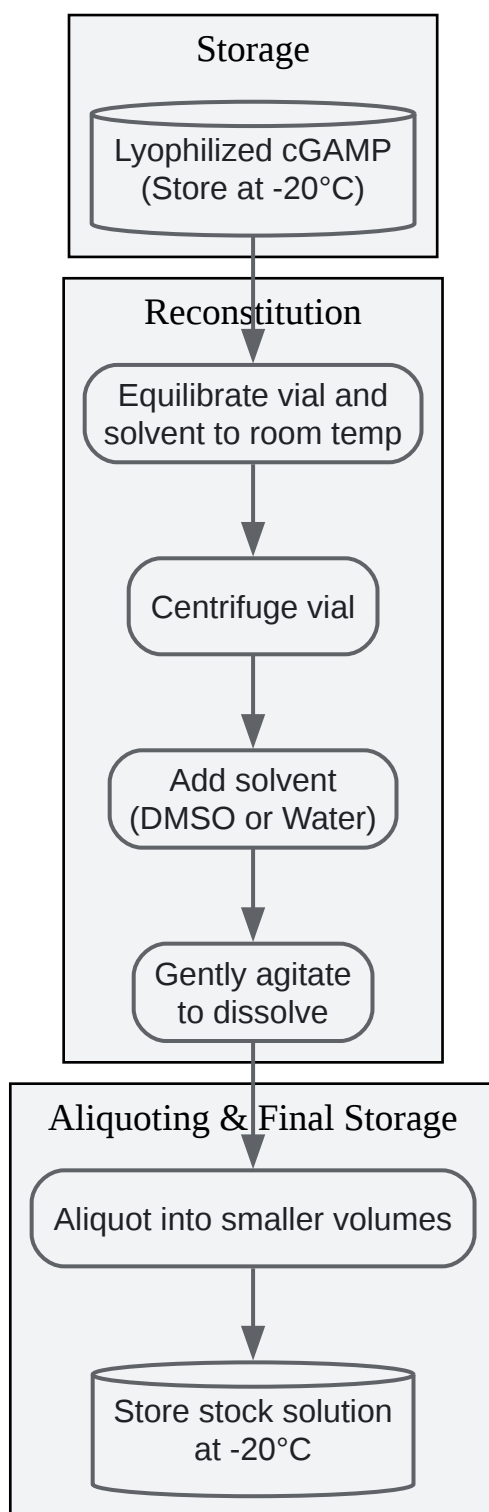
Dispose of unused **cGAMP disodium** salt and contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste.

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₂₀ H ₂₂ N ₁₀ O ₁₃ P ₂ Na ₂	
Molecular Weight	718.38 g/mol	
Purity	≥99%	
Storage Temperature (Lyophilized)	-20°C	[3]
Storage Temperature (in Solution)	-20°C (use within 1 month)	[3]
Solubility	DMSO, Water	[2][3]

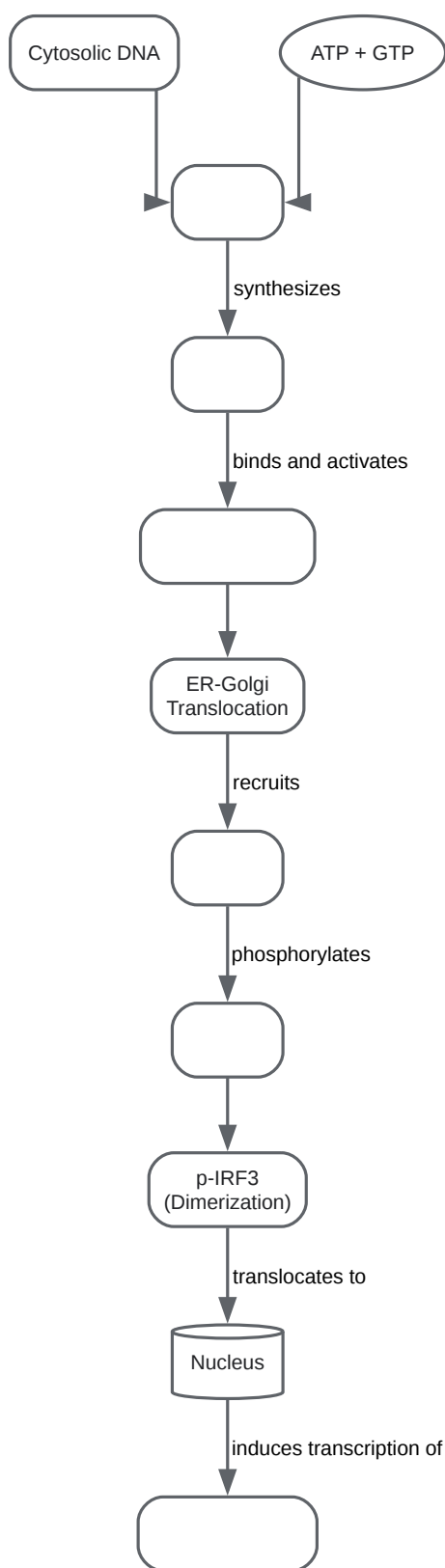
Experimental Workflow and Signaling Pathway

To provide a comprehensive understanding of the context in which **cGAMP disodium** salt is used, the following diagrams illustrate a typical experimental workflow for its reconstitution and its role in the cGAS-STING signaling pathway.



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Caption: Workflow for the reconstitution of lyophilized **cGAMP disodium** salt.



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Caption: The cGAS-STING signaling pathway initiated by cytosolic DNA.

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